

# An In-depth Technical Guide to Solvent Black 5: Chemical Properties and Methodologies

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## Compound of Interest

Compound Name: Solvent black 5

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## Introduction

**Solvent Black 5**, also known by its Colour Index name C.I. 50415 and commonly referred to as Nigrosine Spirit Soluble, is a synthetic dye belonging to the azine class of compounds. It is not a single chemical entity but rather a complex mixture of phenazine-based structures.<sup>[1]</sup> This guide provides a comprehensive overview of the chemical and physical properties of **Solvent Black 5**, outlines general synthesis and analytical methodologies, and presents key data in a structured format for easy reference. Due to its nature as a mixture, some physical properties may be presented as ranges or approximations.

## Chemical and Physical Properties

**Solvent Black 5** is characterized by its deep black, bluish-black powder appearance.<sup>[2]</sup> Its properties are a composite of its various components.

## General Properties

Property	Value	Reference(s)
Common Name	Solvent Black 5, Nigrosine Spirit Soluble, Oil Black B	[3][4]
Colour Index	C.I. 50415	[1][3]
CAS Number	11099-03-9	[3][4]
Chemical Class	Azine Dyes	[2][3]
Physical Appearance	Black to bluish-black powder	[2][4]

## Physicochemical Properties

Property	Value	Reference(s)
Molecular Formula	Not well-defined (mixture)	[3]
Melting Point	Typically >300 °C (decomposes)	[5]
Heat Stability	Stable up to 150-180 °C	[4][5]
pH (in solution)	4.5 - 5.5	[2]
Maximum Absorption ( $\lambda_{max}$ )	~567 nm (in Ethanol)	[6]

## Solubility

**Solvent Black 5** is characteristically soluble in organic solvents and insoluble in water.[3][5]

Solvent	Solubility	Reference(s)
Water	Insoluble	[3][5]
Ethanol	Soluble (bluish-black solution)	[3][5]
Benzene	Soluble	[3]
Toluene	Soluble	[3]
Oleic Acid	Very Soluble	[2]
Stearic Acid	Very Soluble	[2]

## Synthesis and Manufacturing

The industrial production of **Solvent Black 5** generally involves the high-temperature reaction of aniline and its derivatives with nitrobenzene in the presence of a catalyst. The exact composition of the final mixture is dependent on the reaction conditions.[7]

Two common manufacturing methods are:

- Heating a mixture of nitrobenzene, aniline, and aniline hydrochloride with iron or copper at 180-200 °C.[3][4]
- Heating nitrophenols or nitrocresols with aniline, aniline hydrochloride, and a small amount of iron at 180-200 °C.[3][4]

The resulting product is then processed to yield the spirit-soluble base.[8]

## Experimental Protocols

Due to the nature of **Solvent Black 5** as a complex mixture, specific, standardized experimental protocols are not readily available in the public domain. However, general methodologies for the analysis of similar dyes can be adapted.

## General Protocol for Determining UV-Visible Spectrum

- Preparation of Stock Solution: Accurately weigh a small amount of **Solvent Black 5** and dissolve it in a suitable solvent, such as ethanol, to prepare a stock solution of known

concentration.

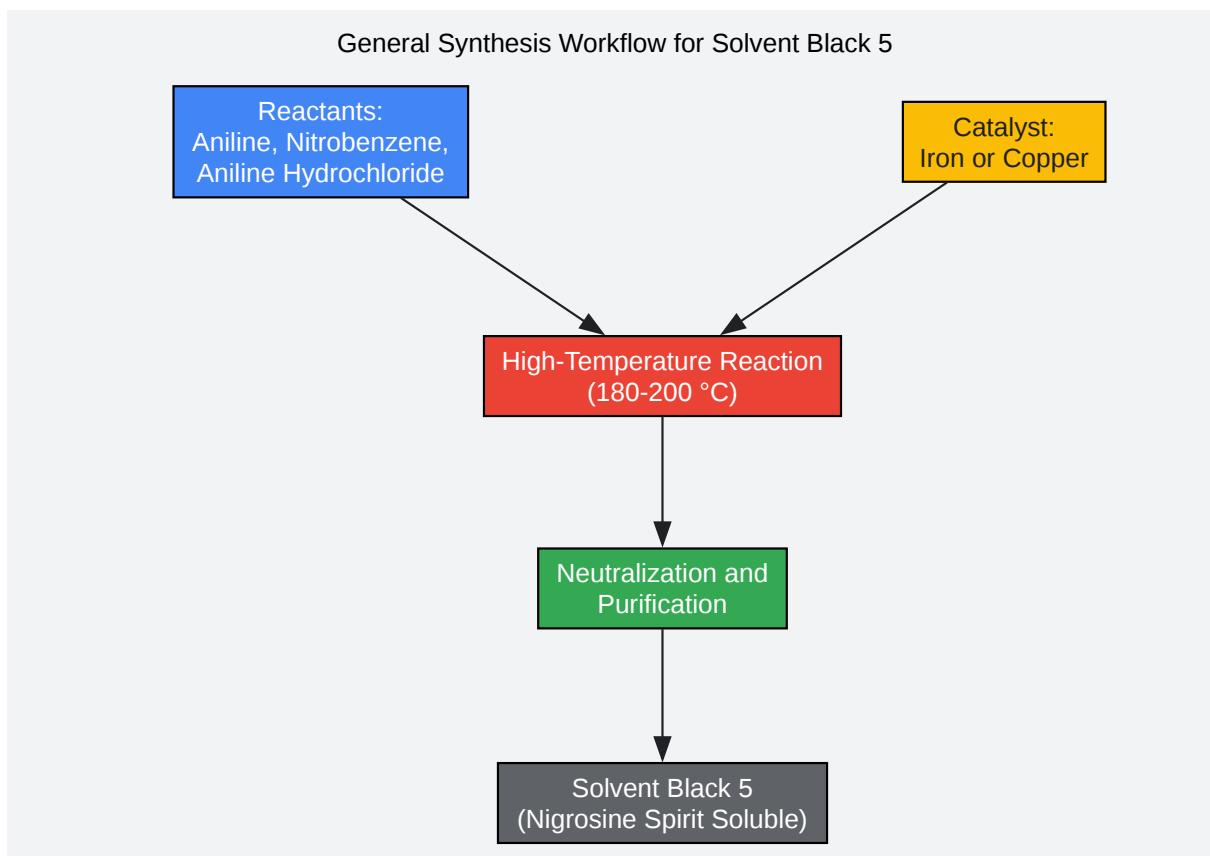
- Preparation of Working Solutions: Prepare a series of dilutions from the stock solution to obtain concentrations that will give absorbance readings within the linear range of the spectrophotometer (typically 0.1 to 1.0 AU).
- Spectrophotometric Analysis: Using a UV-Visible spectrophotometer, scan the absorbance of each working solution over a wavelength range of approximately 200-800 nm, using the pure solvent as a blank.
- Determination of  $\lambda_{\text{max}}$ : Identify the wavelength at which the maximum absorbance occurs ( $\lambda_{\text{max}}$ ).

## General Protocol for Qualitative Solubility Assessment

- Sample Preparation: Place a small, accurately weighed amount of **Solvent Black 5** (e.g., 10 mg) into a series of labeled test tubes or vials.
- Solvent Addition: To each tube, add a measured volume (e.g., 1 mL) of a different solvent to be tested.
- Agitation: Vigorously agitate each mixture using a vortex mixer or by shaking for a predetermined amount of time (e.g., 5 minutes) at a controlled temperature.
- Observation: Visually inspect each tube for the dissolution of the solid. The degree of solubility can be qualitatively described as insoluble, sparingly soluble, or soluble.

## Visualizations

Caption: General chemical structure of the phenazine core present in **Solvent Black 5** components.



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Caption: A simplified workflow illustrating the general manufacturing process of **Solvent Black 5**.

## Applications in Research and Development

**Solvent Black 5** and its components are utilized in various industrial and research applications:

- **Staining:** In microbiology, it is used for negative staining of bacteria and other microorganisms.<sup>[1]</sup>
- **Inks and Coatings:** It is a key colorant in marker pen inks, printing inks, and lacquers due to its solubility in organic solvents and deep black color.<sup>[1]</sup>
- **Plastics and Resins:** **Solvent Black 5** is used to color various plastics and synthetic resins.

- Charge Control Agents: Due to their electrostatic properties, nigrosine dyes are used as charge control agents in toners for electrophotography.[9]

## Conclusion

**Solvent Black 5** is a widely used solvent-soluble black dye that is a complex mixture of phenazine-based compounds. Its utility stems from its excellent solubility in organic media and its intense color. For researchers and professionals, it is crucial to recognize its nature as a mixture, which accounts for the variability in its reported physical properties. The general methodologies for synthesis and analysis provided in this guide offer a foundational understanding for working with this versatile colorant.

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